

safety and handling precautions for mercaptosuccinic acid

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Compound of Interest

Compound Name: *Mercaptosuccinic acid*

Cat. No.: *B166282*

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An In-depth Technical Guide to the Safety and Handling of **Mercaptosuccinic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **mercaptosuccinic acid** (also known as thiomalic acid), tailored for laboratory and drug development environments. The following sections detail the hazards, protective measures, emergency procedures, and physical and toxicological properties of this compound.

Hazard Identification and Classification

Mercaptosuccinic acid is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[2][3][4][5]}
- H315: Causes skin irritation^{[2][3][4][5]}
- H319: Causes serious eye irritation^{[2][3][4][5]}
- H335: May cause respiratory irritation^{[2][3][4][5]}

Signal Word: Warning[1][3][4][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **mercaptosuccinic acid** is presented in the table below.

Property	Value	Source
Synonyms	Thiomalic acid	[1][3][7]
CAS Number	70-49-5	[1][2][3][7]
Molecular Formula	C4H6O4S	[3]
Molecular Weight	150.15 g/mol	[8]
Appearance	White crystalline powder	[3][7]
Odor	Sulfidic, rotten-egg like	[3][7]
Solubility	Water soluble	[3]

Toxicological Data

The primary route of acute toxicity is ingestion. The following table summarizes the available toxicological data.

Test	Species	Route	Value	Source
LD50	Rat	Oral	800 mg/kg	[9]

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated beyond standardized tests.[4] No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or OSHA.[4][9]

Safe Handling and Storage

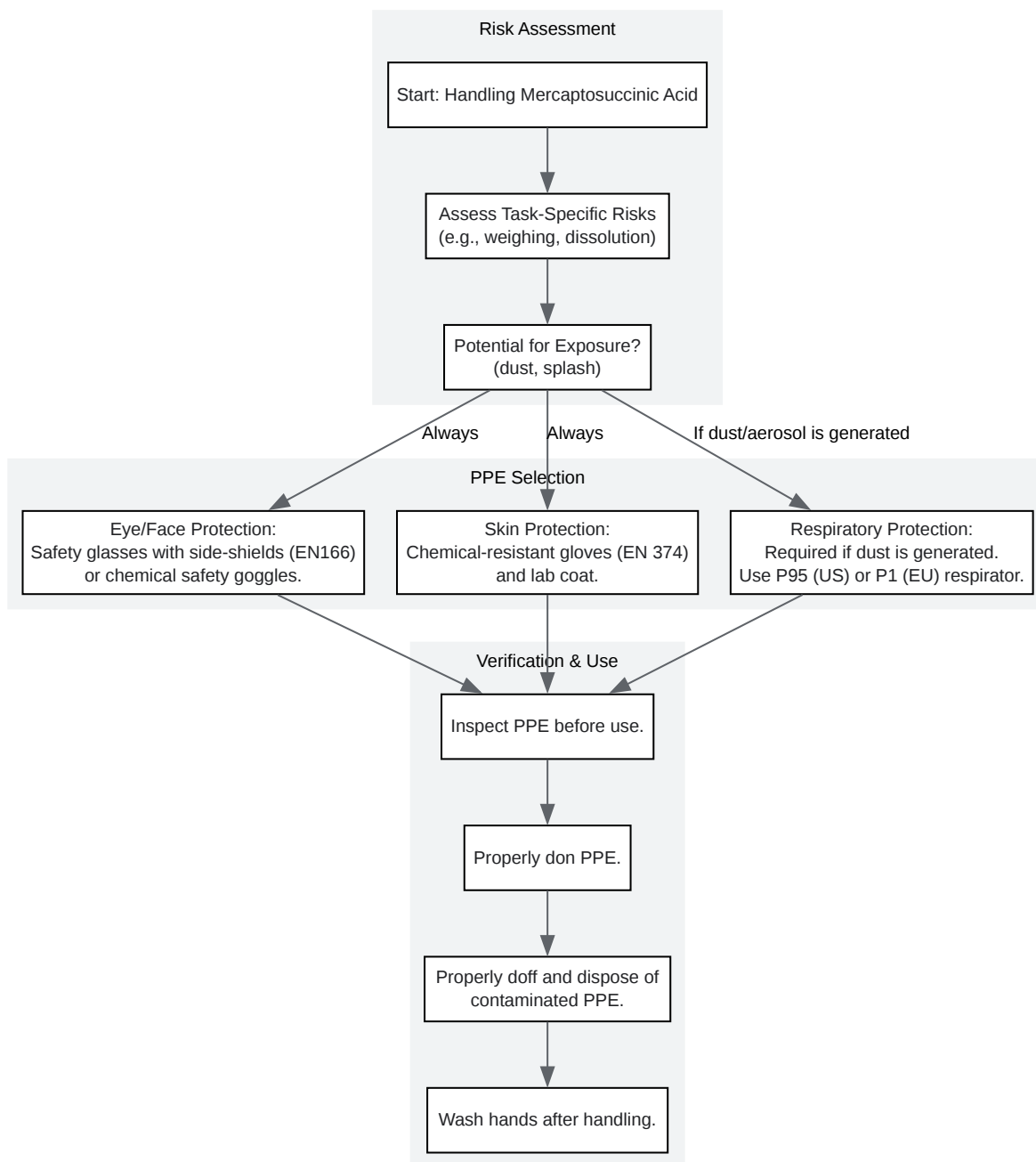
Adherence to proper handling and storage protocols is crucial to minimize risk.

Engineering Controls

- Work in a well-ventilated place.[8]
- Ensure adequate ventilation, especially in confined areas.[1]
- Provide appropriate exhaust ventilation at places where dust is formed.[9]
- Ensure that eyewash stations and safety showers are close to the workstation location.[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following diagram illustrates a typical PPE selection workflow.



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **mercaptosuccinic acid**.

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or appropriate government standards like NIOSH (US).[\[9\]](#)[\[10\]](#)
- Skin Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[\[8\]](#)[\[9\]](#) A lab coat or other protective clothing is also required.
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[\[4\]](#)[\[9\]](#)

General Hygiene and Handling Practices

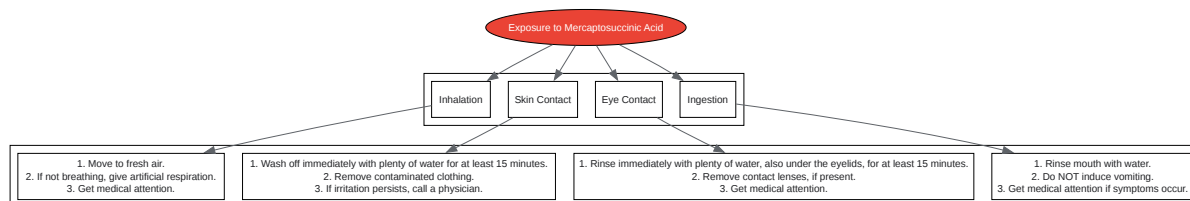
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[9\]](#)

Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Store locked up.[\[2\]](#)[\[9\]](#)
- Incompatible Materials: Strong oxidizing agents and strong bases.[\[1\]](#)

First Aid Measures

Immediate medical attention is recommended in case of exposure. The following decision tree outlines the appropriate first aid response.



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Caption: Decision tree for first aid measures based on the route of exposure.

- Inhalation: Move the person into fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][8][9]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. If skin irritation persists, consult a physician.[1][8][9]
- Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][8][9]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[1][8][9]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation and breathing dust or vapors. Evacuate personnel to safe areas.[1][8]

[9]

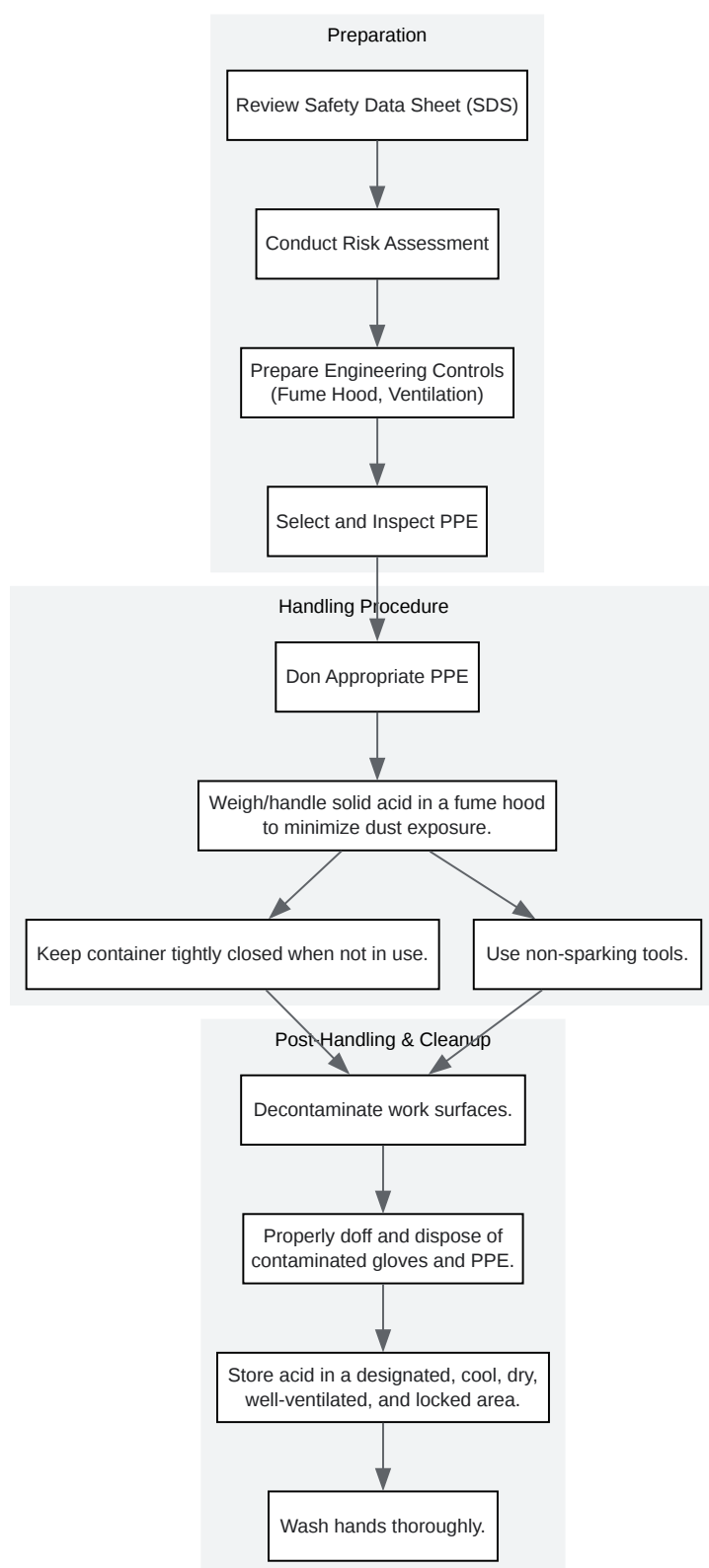
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8][9]
- Methods for Containment and Cleaning Up: Sweep up and shovel the material into suitable, closed containers for disposal. Avoid creating dust.[1][9]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4][8]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides (CO, CO₂) and sulfur oxides.[1][2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][7][9]

Experimental Protocol: Standard Safe Handling in a Laboratory Setting

The following workflow outlines a generalized protocol for safely handling **mercaptosuccinic acid** in a research setting.



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Caption: A generalized experimental workflow for the safe handling of **mercaptosuccinic acid**.

This protocol is a general guideline. Specific experimental procedures may require additional safety precautions. Always refer to your institution's safety policies and the most current Safety Data Sheet.

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References

- 1. fishersci.com [fishersci.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 5. merckmillipore.com [merckmillipore.com]
- 6. cdn.chemservice.com [cdn.chemservice.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. merckmillipore.com [merckmillipore.com]
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